

Quantification of Human Guanylin via Competitive ELISA: Application Notes and Protocols

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Compound of Interest

Compound Name: Guanylin(human)

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Abstract

Guanylin, a 15-amino acid peptide hormone, plays a pivotal role in regulating electrolyte and water balance in the intestines and kidneys. Its quantification in biological samples is crucial for understanding its physiological and pathophysiological roles. This document provides a detailed application note and protocol for the quantification of human Guanylin using a competitive Enzyme-Linked Immunosorbent Assay (ELISA). This highly sensitive and specific immunoassay is a valuable tool for researchers and professionals in drug development.

Introduction

Guanylin and its analogue, uroguanylin, are endogenous ligands for the guanylate cyclase C (GC-C) receptor. Activation of GC-C leads to an increase in intracellular cyclic guanosine monophosphate (cGMP), which in turn modulates ion transport and fluid secretion. Dysregulation of the guanylin system has been implicated in various gastrointestinal and renal disorders. Accurate measurement of guanylin levels in biological fluids such as serum, plasma, and tissue homogenates is therefore essential for advancing research and therapeutic development in these areas. The competitive ELISA provides a robust method for this purpose.

Principle of Competitive ELISA

The competitive ELISA, also known as an inhibition ELISA, is a highly sensitive method for quantifying antigens, particularly small molecules like peptides. The principle relies on the competition between the unlabeled guanylin in the sample and a fixed amount of labeled (e.g., biotinylated or HRP-conjugated) guanylin for a limited number of binding sites on a specific anti-guanylin antibody coated on a microplate. The amount of labeled guanylin bound to the antibody is inversely proportional to the concentration of guanylin in the sample. A substrate is then added, and the resulting colorimetric signal is measured. By comparing the signal from the samples to a standard curve generated with known concentrations of unlabeled guanylin, the concentration of guanylin in the samples can be accurately determined.

Quantitative Data Summary

The following table summarizes the typical performance characteristics of commercially available human Guanylin competitive ELISA kits. Please note that these values are examples and may vary between different manufacturers and specific kit lots.

Parameter	Typical Value Range
Assay Type	Competitive ELISA
Sample Types	Serum, Plasma, Tissue Homogenates, Other Biological Fluids
Reactivity	Human
Sensitivity	0.017 ng/mL to 8.78 fmol/mL
Assay Range	0.4 - 6.4 ng/mL or 31.2 - 2000 fmol/mL
Intra-assay Precision (CV%)	< 10%
Inter-assay Precision (CV%)	< 12%
Assay Time	1.5 - 3 hours

Guanylin Signaling Pathway

Guanylin exerts its physiological effects by binding to and activating the guanylate cyclase C (GC-C) receptor, which is predominantly expressed on the apical membrane of intestinal epithelial cells and in other tissues like the kidney and pancreas. This binding event triggers the

intracellular conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP). Elevated cGMP levels then activate cGMP-dependent protein kinase II (PKGII), which phosphorylates and opens the cystic fibrosis transmembrane conductance regulator (CFTR) chloride channel, leading to chloride and bicarbonate secretion into the lumen. This process is fundamental to maintaining fluid and electrolyte homeostasis.



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